

# N-Butylbenzylamine Structural Analogs and Related Compounds: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *N*-Butylbenzylamine

Cat. No.: B105509

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Butylbenzylamine** structural analogs and related compounds, focusing on their synthesis, biological activities, and the underlying structure-activity relationships. This document is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development, offering detailed experimental protocols and a summary of key quantitative data to facilitate further investigation in this promising area of medicinal chemistry.

## Core Compound: N-Butylbenzylamine

**N-Butylbenzylamine** is a secondary amine featuring a butyl group and a benzyl group attached to a nitrogen atom. Its basic chemical information is summarized below.

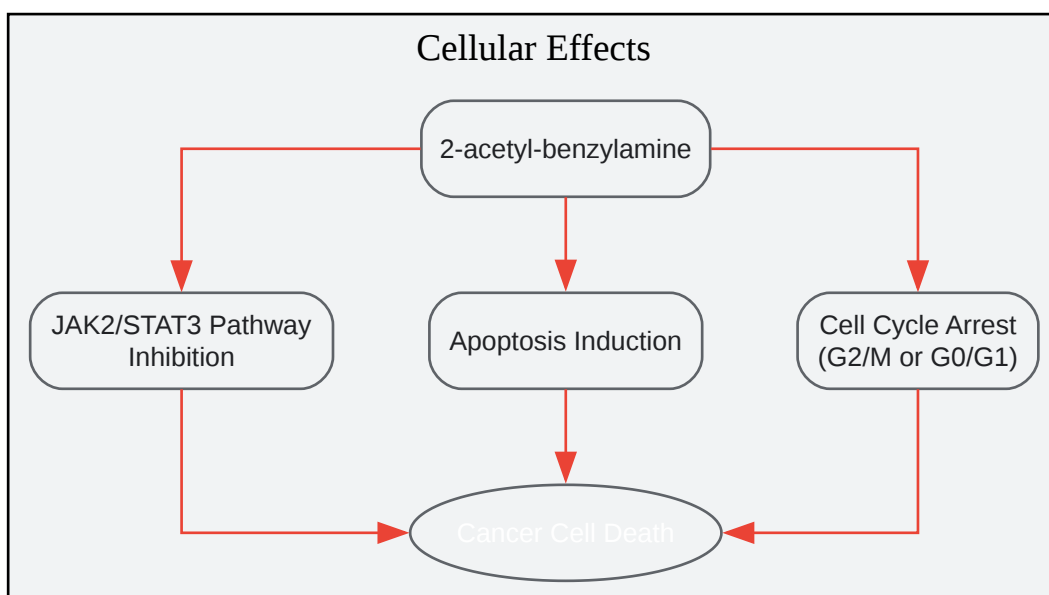
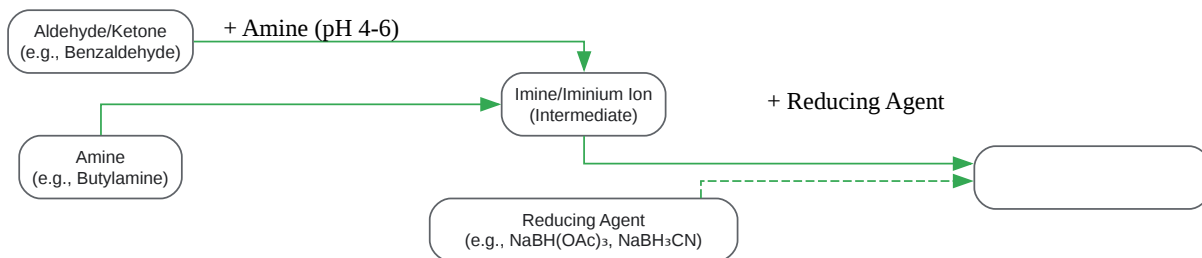
Property	Value
Molecular Formula	C <sub>11</sub> H <sub>17</sub> N
Molecular Weight	163.26 g/mol
CAS Number	2403-22-7
IUPAC Name	N-benzylbutan-1-amine
Synonyms	Benzylbutylamine, N-Benzyl-1-butanamine

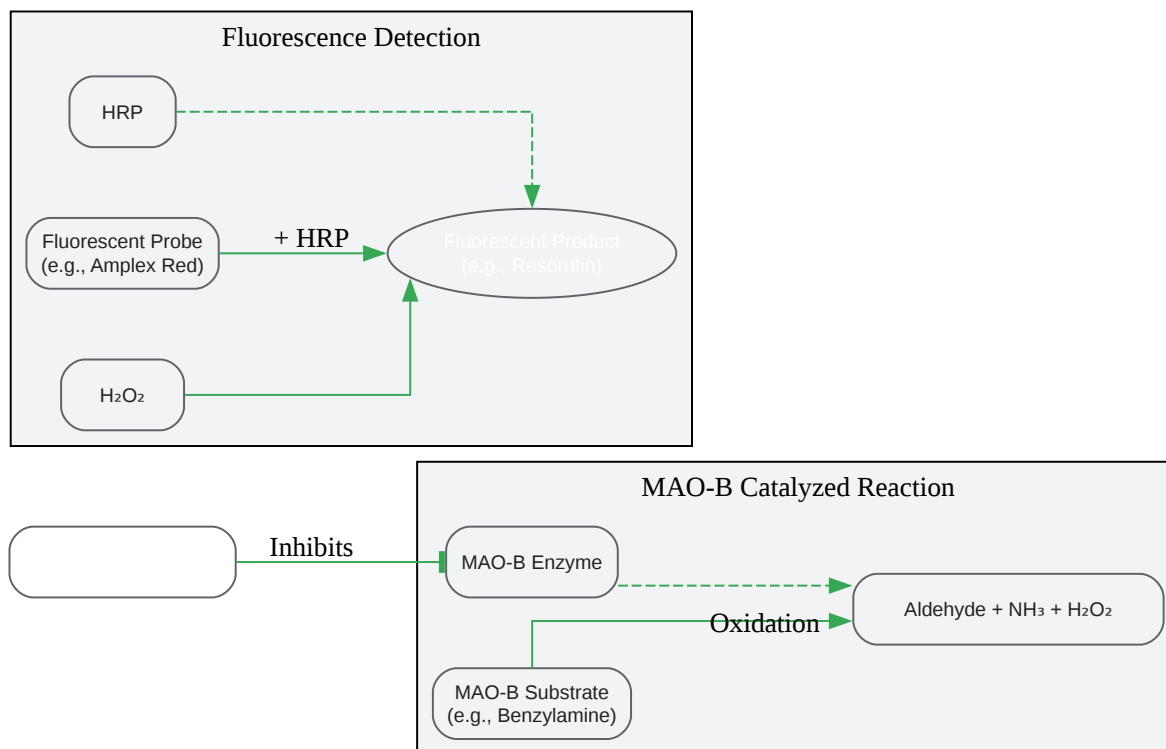
## Synthesis of N-Butylbenzylamine and its Analogs

The primary synthetic route for **N-Butylbenzylamine** and its structural analogs is reductive amination. This versatile and widely used method involves the reaction of an aldehyde or a ketone with a primary or secondary amine in the presence of a reducing agent.

### General Reductive Amination Workflow

The general workflow for the synthesis of N-substituted benzylamines via reductive amination is depicted below.





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